

Prudent Disposal Procedures for Flagranone A in a Research Environment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Flagranone A*

Cat. No.: *B1247167*

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **Flagranone A** is not publicly available. The following information is based on general best practices for the handling and disposal of research chemicals. Researchers must consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

Immediate Safety and Logistical Information

Due to the absence of a specific SDS for **Flagranone A**, it must be handled as a compound with unknown toxicity and hazards. The precautionary principle should be applied, assuming the substance may be hazardous.

Key Safety Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.
- **Ventilation:** Handle **Flagranone A** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- **Spill Management:** In the event of a spill, isolate the area. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for hazardous waste disposal. Do not allow the chemical to enter drains or waterways.

- First Aid:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
 - Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water.
 - In all cases of exposure, seek immediate medical attention and provide the medical professional with the available information about the substance.

Chemical and Physical Properties of Flaganone A

The following data for **Flagranone A** has been compiled from publicly available chemical databases.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₂ O ₇	PubChem
Molecular Weight	456.5 g/mol	PubChem
IUPAC Name	[6-[(2E,4E,6E)-1-acetyloxy-3,7,11-trimethyldodeca-2,4,6,10-tetraenyl]-2,5-dioxo-7-oxabicyclo[4.1.0]hept-3-en-3-yl]methyl acetate	PubChem
CAS Number	255062-49-8	PubChem
Description	Flagranone A is a cyclohexenone oxide antibiotic produced by Duddingtonia flagrans. It has shown activity against Gram-positive bacteria.	BOC Sciences [2]

Disposal Plan for Flagranone A

As a research chemical with no specific disposal protocol, **Flagranone A** must be disposed of as hazardous chemical waste through your institution's EHS-approved waste management program. Under no circumstances should **Flagranone A** or its containers be disposed of in the regular trash or poured down the drain.^[3]

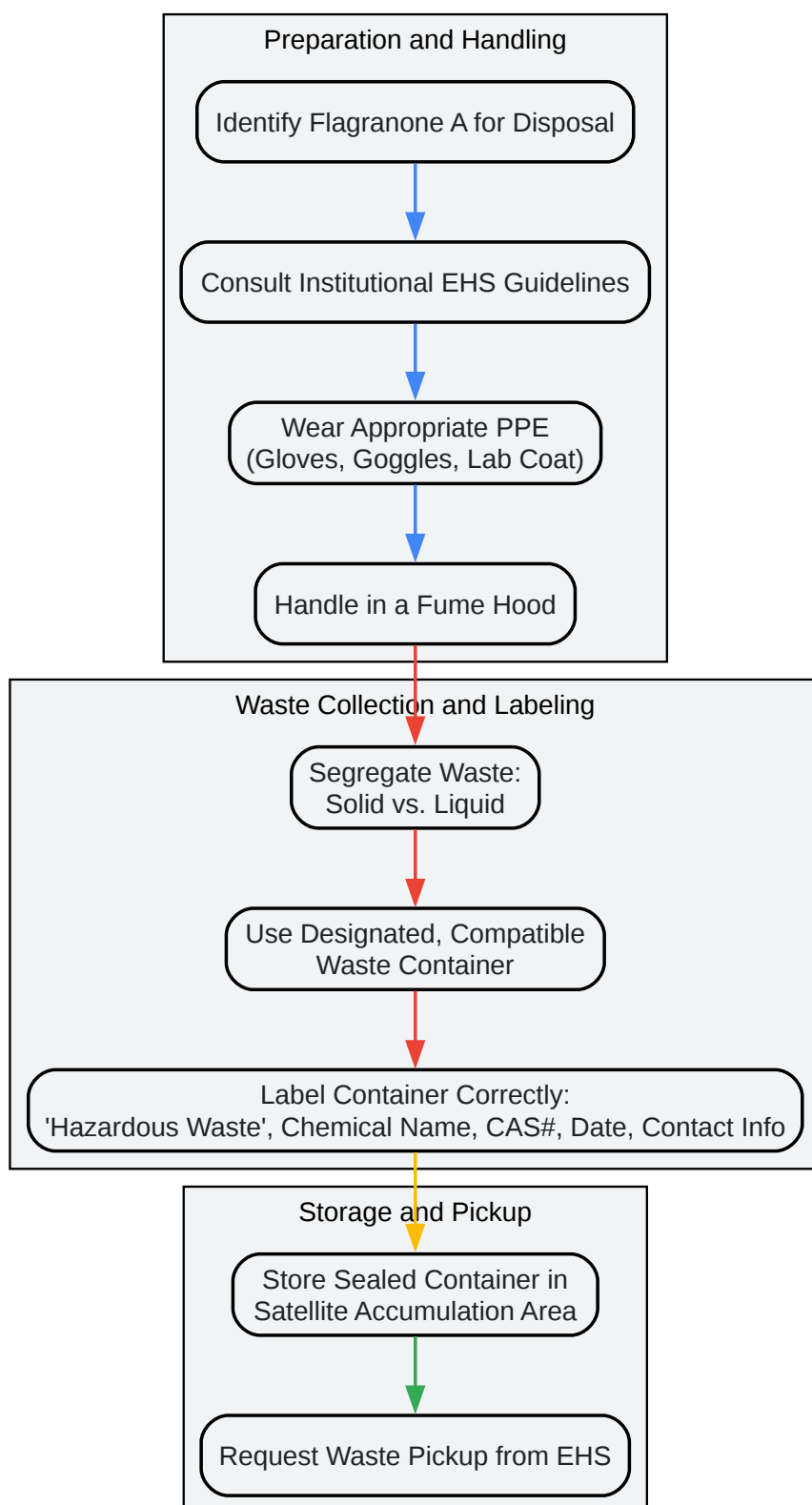
Step-by-Step Disposal Protocol:

- Waste Segregation:
 - Solid Waste: Collect any solid **Flagranone A**, contaminated consumables (e.g., weigh boats, pipette tips), and spill cleanup materials in a dedicated, chemically compatible container with a secure screw-top lid.
 - Liquid Waste: If **Flagranone A** is in a solution, collect it in a separate, sealed, and chemically compatible container. Do not mix with other solvent waste streams unless explicitly permitted by your EHS office.
- Container Labeling:
 - Label the hazardous waste container clearly with the words "Hazardous Waste."
 - Identify the full chemical name: "**Flagranone A**" and its CAS number: "255062-49-8."
 - List all constituents of the waste, including solvents and their approximate concentrations.
 - Indicate the date when waste was first added to the container.
 - Include your name, lab location, and contact information.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area within your laboratory.
 - Ensure the storage area is secure, away from heat or ignition sources, and incompatible materials.

- Waste Pickup:
 - Once the container is full or ready for disposal, follow your institution's procedures to request a hazardous waste pickup from the EHS department.

Experimental Workflow for Disposal

The following diagram illustrates the general workflow for the proper disposal of a research chemical like **Flagranone A**.



[Click to download full resolution via product page](#)

Caption: General workflow for the disposal of **Flagranone A**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- To cite this document: BenchChem. [Prudent Disposal Procedures for Flaganone A in a Research Environment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1247167#flagranone-a-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

